

MCC-134 Thermocouple DAQ HAT: A Technical Guide

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Compound of Interest

Compound Name: MCC-134

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Introduction

The **MCC-134** is a four-channel thermocouple data acquisition (DAQ) Hardware Attached on Top (HAT) for the Raspberry Pi, designed for high-accuracy temperature measurements essential in various research and industrial applications.^{[1][2][3]} This guide provides a comprehensive overview of its technical specifications, features, and operational protocols to enable its effective use in laboratory and drug development settings.

Core Features

The **MCC-134** offers a range of features critical for scientific and research applications:

- **High Resolution and Accuracy:** A 24-bit analog-to-digital converter (ADC) provides high-resolution temperature measurements.^{[1][4][5][6]}
- **Multiple Thermocouple Types:** It supports J, K, R, S, T, N, E, and B type thermocouples, offering a wide range of temperature measurement capabilities.^{[1][4][5][6]}
- **Channel Isolation:** The four thermocouple input channels are electrically isolated from the Raspberry Pi, which minimizes noise and protects the host computer.^{[1][4]}
- **Cold Junction Compensation (CJC):** Onboard high-resolution sensors provide cold junction compensation to improve measurement accuracy.^{[1][2][4][7]}

- Open Thermocouple Detection: The device can detect and report broken or disconnected thermocouples.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Software Support: A comprehensive open-source software library is available for both Python and C/C++, allowing for easy integration into existing data acquisition and analysis workflows.[\[1\]](#)[\[5\]](#)
- Stackable Design: Up to eight MCC DAQ HATs can be stacked onto a single Raspberry Pi, enabling high-channel-count systems.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Technical Specifications

The following tables summarize the key technical specifications of the **MCC-134**.

Analog Input

Specification	Value
ADC Resolution	24-bit [1] [4] [5] [6]
Number of Channels	4 differential thermocouple inputs [1] [4] [5] [6]
Input Isolation	500 Vpk withstand between input and Raspberry Pi ground [4]
Differential Input Voltage Range	± 78.125 mV [4]
Common Mode Voltage Range	0.8 V max between any CHx+ or – input and any other input [4]
Absolute Maximum Input Voltage	± 25 V (power on or off) [4]
Differential Input Impedance	40 M Ω [4]
Input Current	83 nA [4]
Common Mode Rejection (fIN = 50 Hz or 60 Hz)	100 dB [4]
Minimum Update Interval	1 second [1] [4] [5] [6]
Open Thermocouple Detect Response Time	2 seconds [4]
Recommended Warm-up Time	15 minutes [4]

Thermocouple Support and Measurement Ranges

Thermocouple Type	Measurement Range (°C)
J	−210 °C to 1200 °C[4]
K	−270 °C to 1372 °C[4]
R	−50 °C to 1768 °C[4]
S	−50 °C to 1768 °C[4]
T	−270 °C to 400 °C[4]
N	−270 °C to 1300 °C[4]
E	Supported[1][5][6]
B	Supported[1][5][6]

Experimental Protocol: A Step-by-Step Guide

This section outlines a detailed protocol for setting up and performing temperature measurements with the **MCC-134**.

Hardware Setup

- Install the **MCC-134** HAT:
 - Ensure the Raspberry Pi is powered off.
 - Carefully align the 40-pin GPIO connector on the **MCC-134** with the corresponding pins on the Raspberry Pi and press down firmly to secure it.
 - If stacking multiple HATs, configure the address jumpers (A0 to A2) on each board to set a unique address. The base HAT should be at address 0 (no jumper).[8]
- Connect Thermocouples:
 - Connect the positive and negative leads of your thermocouples to the screw terminals corresponding to the desired channels (CH0H/CH0L to CH3H/CH3L).[8]

- Ensure the correct polarity is observed.
- Power On:
 - Connect the power supply to the Raspberry Pi. A status LED on the **MCC-134** will illuminate when power is applied.[\[8\]](#)

Software Installation and Configuration

- Install the MCC DAQ HAT Library:
 - Open a terminal on your Raspberry Pi.
 - It is recommended to follow the official installation instructions provided by the manufacturer, which typically involve cloning a repository from GitHub and running an installation script. The library provides support for C, C++, and Python.[\[1\]](#)
- Verify Installation:
 - The manufacturer provides utilities to list and verify the connected DAQ HATs.

Data Acquisition and Logging

The MCC DAQ HAT library includes example programs to help users get started. A common example is a console-based application that reads and displays the value of each thermocouple channel in a timed loop.[\[3\]](#)[\[7\]](#) For more advanced applications, datalogger examples are available that acquire data, display it on a strip chart, and log it to a CSV file.[\[4\]](#)

Best Practices for Accurate Measurements

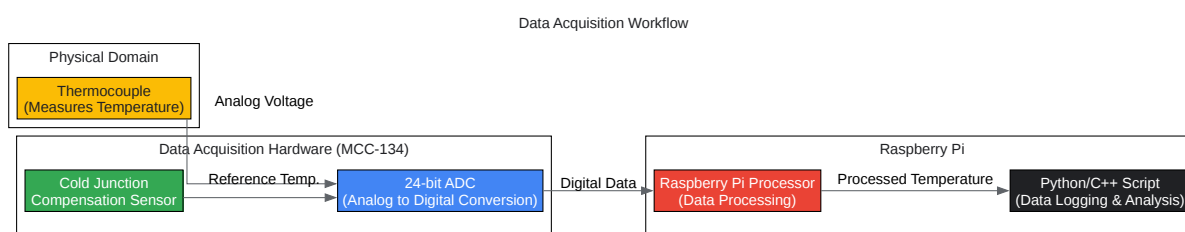
To ensure the highest quality data, consider the following best practices:

- Minimize Processor Load: High CPU usage on the Raspberry Pi can increase its temperature, potentially affecting the cold junction compensation. Running a program that fully loads all four cores can raise the processor temperature above 70°C.[\[4\]](#)[\[8\]](#)
- Stable Thermal Environment: Avoid placing the setup near sources of heat or cooling that cycle on and off, as sudden environmental changes can lead to increased errors.[\[4\]](#)[\[8\]](#)

- Adequate Airflow: A steady airflow from a fan can help dissipate heat and reduce measurement errors.[1][4]
- Stacking Order: When using multiple HATs, position the **MCC-134** farthest from the Raspberry Pi to minimize thermal interference from the Pi's processor.[1][4]

Data Acquisition Workflow

The following diagram illustrates the logical flow of data from the physical measurement to the final logged data.



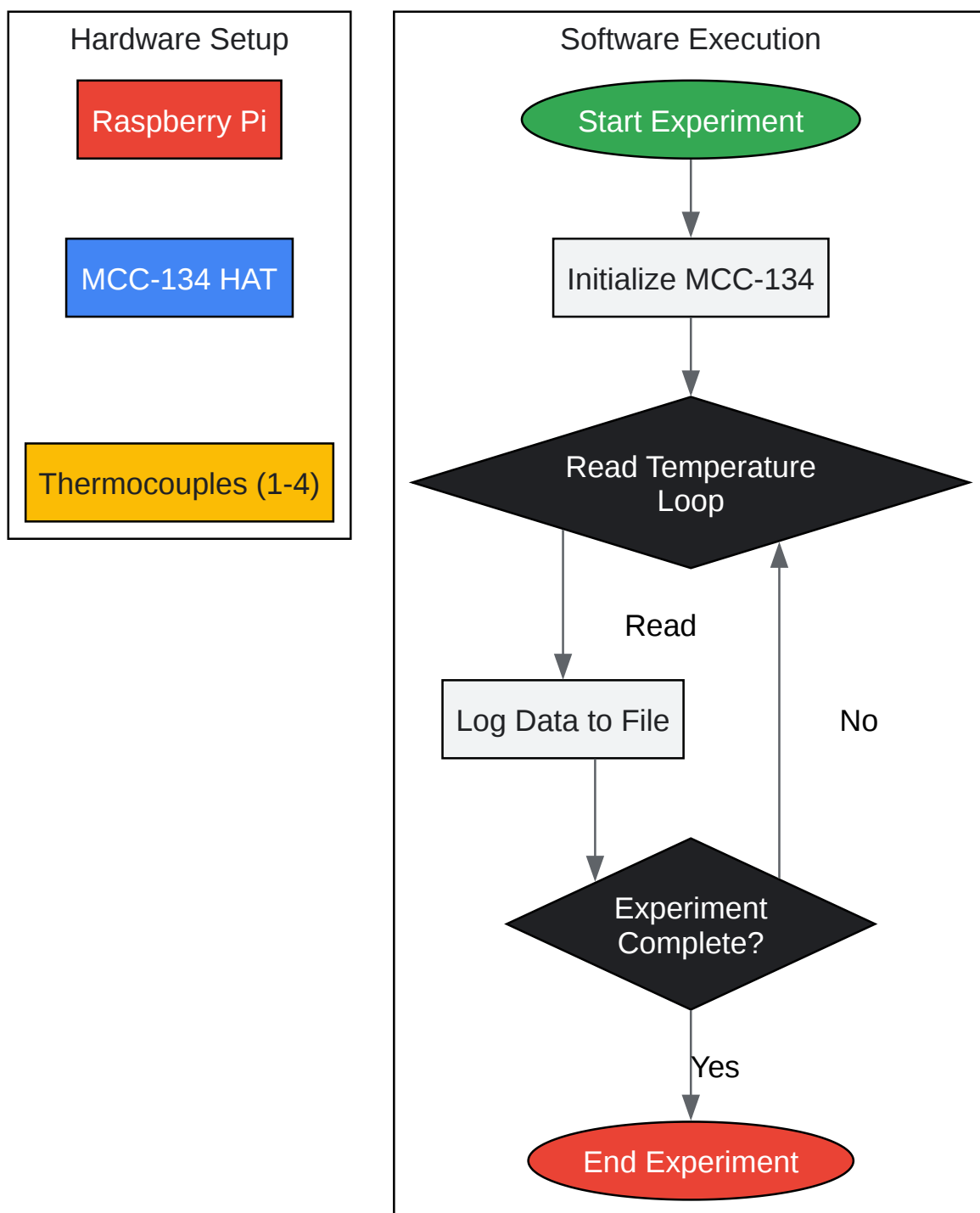
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Caption: Data acquisition workflow from thermocouple to data logging.

Experimental Setup and Logic

The following diagram illustrates the logical connections and decision points in a typical experimental setup.

Experimental Setup Logic

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Caption: Logical flow of a temperature measurement experiment.

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